

Challenges in the implementation of ISPM 15 for wood packaging

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<_ A Technical Support Center for ISPM 15 Implementation

This guide addresses common challenges in the implementation of the International Standards for Phytosanitary Measures No. 15 (ISPM 15). It is intended for manufacturers, exporters, logistics professionals, and anyone involved in the international trade of goods using wood packaging material (WPM). The goal of ISPM 15 is to prevent the international spread of pests and diseases in raw wood.[1][2]

Frequently Asked Questions (FAQs)

What is ISPM 15?

ISPM 15 is a global standard that requires wood packaging material (WPM) used for international shipping to be treated to eliminate pests.[3] Developed by the International Plant Protection Convention (IPPC), it aims to protect global forests and ecosystems from invasive species.[1][2]

What is considered Wood Packaging Material (WPM) under ISPM 15?

WPM includes pallets, crates, dunnage, reels, and load boards made from raw softwood or hardwood.[1][4] Essentially, any wood material thicker than 6mm used to secure or carry a commodity in international trade is subject to the regulation.[1][5]

Are any wood materials exempt from ISPM 15?

Yes. Materials considered low-risk are exempt. These include:

- Wood 6 mm or less in thickness.[\[6\]](#)
- Processed wood products like plywood, particle board, and oriented strand board (OSB) created using glue, heat, and pressure.[\[4\]](#)[\[6\]](#)
- Barrels for wine and spirits heated during manufacturing.[\[6\]](#)
- Gift boxes and similar items made from processed wood that is pest-free.[\[6\]](#)
- Sawdust, wood shavings, and wood wool.[\[7\]](#)

How can I tell if WPM is ISPM 15 compliant?

Compliant WPM is marked with the official IPPC "wheat stamp."[\[5\]](#) This mark must be legible, permanent, and placed on at least two opposite sides of the packaging.[\[4\]](#)[\[8\]](#) The stamp includes the IPPC symbol, a two-letter country code, a unique number for the treatment provider, and a code for the treatment method (e.g., HT for Heat Treatment).[\[5\]](#)[\[9\]](#)

Can I reuse ISPM 15 stamped packaging?

Yes, as long as the material has not been repaired, remanufactured, or altered.[\[4\]](#)[\[6\]](#) If any repairs are made, the old mark must be removed, the packaging must be re-treated, and a new mark must be applied by a certified facility.[\[4\]](#)

What happens if I ship with non-compliant WPM?

The consequences of non-compliance can be severe and vary by country.[\[4\]](#) Potential actions include:

- Detainment and Delay: Shipments can be held at the border, causing significant delays.[\[10\]](#)
- Forced Treatment: Some countries may fumigate the entire shipment at the shipper's expense.[\[4\]](#)
- Denial of Entry: The shipment may be rejected and sent back to the country of origin.[\[4\]](#)[\[10\]](#)

- Destruction: In some cases, the non-compliant WPM and even the cargo may be destroyed or buried.[\[1\]](#)[\[4\]](#)[\[10\]](#)
- Fines and Penalties: Governments can impose substantial fines for violations.[\[10\]](#)[\[11\]](#)

Troubleshooting Guide

This section addresses specific problems that may arise during the implementation of ISPM 15.

Problem / Issue	Potential Cause(s)	Recommended Solution(s)
Shipment Rejected for Non-Compliance	1. Missing or illegible ISPM 15 mark. 2. Mark is incorrect or fraudulent. 3. Presence of live pests, exit holes, or frass (sawdust-like insect excrement).[12][13] 4. Use of untreated wood for repairs on a previously compliant pallet. [4] 5. Bark on wood exceeds tolerance.[4][12]	1. Immediately contact customs officials to understand the specific reason for rejection.[13] 2. Work with officials on corrective actions, which may include immediate treatment (fumigation), re-exporting the shipment, or destruction of the non-compliant WPM.[13] 3. Review your supply chain: ensure you only source from certified WPM providers and have their certification documents on file. [11][12] 4. Implement a pre-shipment inspection checklist to verify marks and look for signs of pests.[12]
ISPM 15 Mark is Fading or Illegible	1. Poor quality ink or stencil used for the stamp. 2. Exposure to weather and abrasion during transit.	1. Ensure your supplier uses permanent, non-hand-drawn marks.[12] 2. The mark should be applied as a brand or a high-quality ink stamp/stencil. [4] 3. Protect the packaging from excessive moisture or abrasion where possible.
Fungus or Mold on Treated Wood	1. High moisture content in the wood (above 18%) when treated or stored.[14] 2. Heat treatment in steam chambers can increase susceptibility to mold if not dried properly.[15]	1. Ensure wood is properly kiln-dried before or after treatment to reduce moisture content.[14] 2. Store treated WPM in a dry, well-ventilated area. 3. Note that standard ISPM 15 treatments (HT and MB) do not prevent fungus; they only target pests.

Antifungal treatment is a separate process.[\[14\]](#)

Difficulty Sourcing Compliant WPM

1. Lack of certified providers in the region. 2. Supplier claims wood is compliant but cannot provide certification.

1. Use directories from your country's National Plant Protection Organization (NPPO) or accredited agencies to find certified suppliers.[\[12\]](#)
[\[16\]](#) 2. Always require a certificate from your supplier to guarantee compliance.[\[5\]](#) 3. Consider ISPM 15-exempt alternatives like plastic pallets or engineered wood products (e.g., presswood pallets).[\[1\]](#)[\[7\]](#)

Repaired Pallet Compliance

1. A certified pallet was repaired with untreated wood. 2. The original stamp was not obliterated after repair.

1. Any facility that repairs WPM must be certified under an inspection program.[\[17\]](#) 2. During repair, all original marks must be obliterated (e.g., painted over or sanded off).
[\[18\]](#) 3. The repaired WPM must be re-treated and then marked with the new facility's official stamp.[\[4\]](#)[\[18\]](#)

Data Presentation: ISPM 15 Treatment Parameters

The standard approves several treatment methods, each with specific technical requirements.

Treatment Method	Code	Key Technical Requirement(s)	Notes
Heat Treatment	HT	The core temperature of the wood must reach a minimum of 56°C (132.8°F) and be maintained for at least 30 continuous minutes.[5][19][20]	This is the most common method. The process can be achieved in a conventional kiln or steam chamber.[21][22]
Dielectric Heating	DH	The wood must be heated to 60°C throughout its entire profile for 1 continuous minute, with the temperature reached within 30 minutes of the start time.[5][21][23]	This method uses microwaves or radio frequency. The wood's smallest dimension must not exceed 20 cm.[21][23]
Methyl Bromide Fumigation	MB	Fumigation schedule is based on concentration, temperature, and duration. Wood thickness must not exceed 20 cm.[14][21]	Use is discouraged due to its ozone-depleting properties. It is banned for this use in the EU.[5][21][24]

Compliance Verification Protocols

Verifying ISPM 15 compliance involves both documentation review and physical inspection.

Protocol 1: Supplier Verification

- Request Certification: Before purchasing WPM, request a copy of the supplier's certificate from an accredited inspection agency.[5][12] This confirms they are authorized to apply the ISPM 15 mark.

- Contractual Obligation: Include ISPM 15 compliance as a mandatory clause in all supplier contracts.[\[12\]](#)
- Record Keeping: Maintain records of all treatment certificates and supplier compliance for auditing purposes.[\[11\]](#)[\[25\]](#)

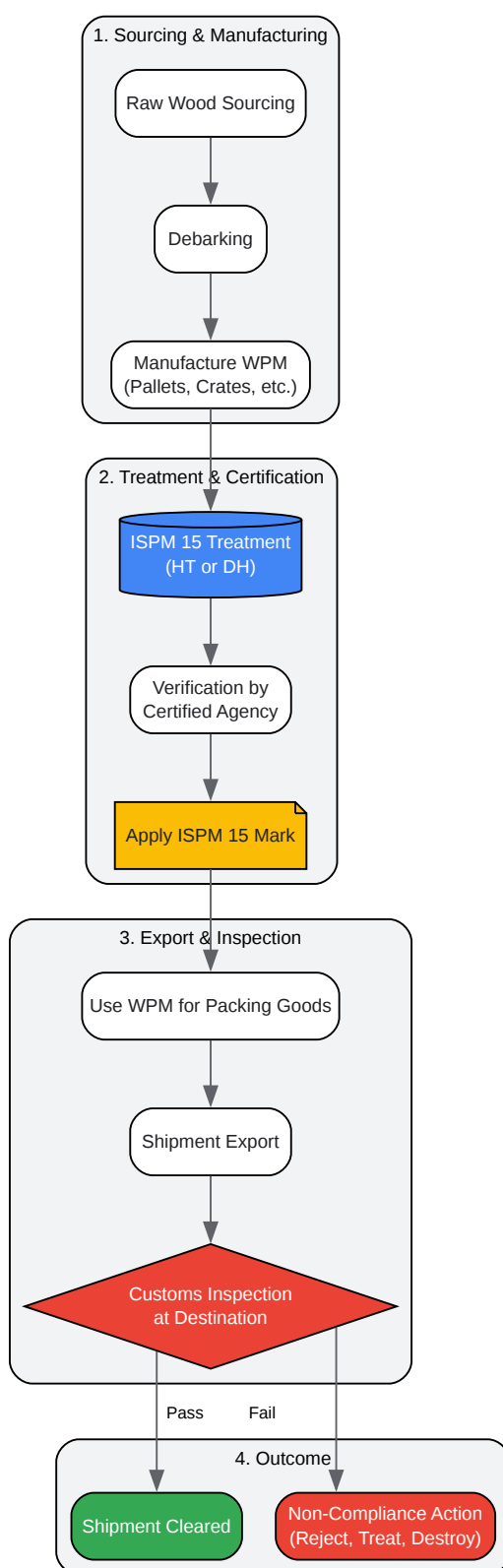
Protocol 2: Pre-Shipment Physical Inspection

- Check for the Mark: Verify that every piece of WPM (pallets, crates, dunnage) has a clear, legible ISPM 15 mark on at least two opposite sides.[\[4\]](#)
- Validate Mark Components: Ensure the mark contains all required elements: the IPPC logo, ISO country code, facility ID, and treatment code (HT or DH).[\[9\]](#)[\[13\]](#)
- Inspect Wood Condition: Look for signs of non-compliance:
 - Live Pests: Any visible insects.[\[12\]](#)
 - Pest Pathways: Insect exit holes or trails.[\[13\]](#)
 - Frass: Sawdust-like material indicating pest activity.[\[12\]](#)[\[13\]](#)
 - Excessive Bark: While some bark is allowed, large patches may lead to rejection.[\[4\]](#)
- Segregation: Ensure that treated, marked WPM is stored separately from any untreated wood to prevent cross-contamination or accidental use.[\[26\]](#)[\[27\]](#)
- Repairs: If WPM has been repaired, verify that the old marks have been fully obliterated and a new, valid mark has been applied after re-treatment.[\[4\]](#)[\[18\]](#)

Visualizations

ISPM 15 Compliance Workflow

This diagram illustrates the end-to-end process for ensuring wood packaging material is compliant for international export.



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Caption: Workflow for ISPM 15 compliance from raw material to customs clearance.

Troubleshooting Logic for a Rejected Shipment

This flowchart outlines the decision-making process when a shipment is flagged for ISPM 15 non-compliance at a port of entry.



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Caption: Decision flowchart for handling ISPM 15 non-compliant wood packaging at customs.

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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